

The Structure-Activity Relationship of MDMB-CHMINACA Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Mdmb-chminaca, (+-)-*

CAS No.: 1715016-78-6

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MDMB-CHMINACA is a potent synthetic cannabinoid receptor agonist (SCRA) that has been associated with numerous public health concerns worldwide.[1] As an indazole-based synthetic cannabinoid, it exhibits high affinity for the cannabinoid type 1 (CB1) receptor, mediating its potent psychoactive effects.[1][2] Understanding the structure-activity relationship (SAR) of MDMB-CHMINACA and its derivatives is paramount for the forensic identification of new psychoactive substances (NPS), the prediction of their pharmacological effects, and the development of potential therapeutic interventions. This technical guide provides a comprehensive overview of the SAR of MDMB-CHMINACA derivatives, detailing experimental protocols, summarizing key quantitative data, and illustrating the underlying biological pathways.

Core Structure and Pharmacophore

The chemical structure of MDMB-CHMINACA, methyl (2S)-2-[[1-(cyclohexylmethyl)-1H-indazol-3-yl]formamido]-3,3-dimethylbutanoate, reveals a pharmacophore common to many third-generation SCRA.s.[1] This structure can be deconstructed into three key regions that are amenable to chemical modification, each influencing the compound's affinity and efficacy at cannabinoid receptors:

- **Indazole Core:** The indazole ring system is a critical component for high-affinity binding to the CB1 receptor. Modifications to this core, such as substitution, can significantly alter pharmacological activity.
- **Tail Moiety:** The N-cyclohexylmethyl "tail" is understood to interact with a hydrophobic pocket within the CB1 receptor. Variations in the length and composition of this alkyl or cycloalkyl chain are common among different SCRA families.
- **Head Group:** The tert-leucinate methyl ester "head group" is another key determinant of potency. The (S)-enantiomer is generally more potent than the (R)-enantiomer, highlighting the stereoselectivity of the cannabinoid receptors.[3]

Structure-Activity Relationship Insights

Systematic modifications of the MDMB-CHMINACA scaffold have provided valuable insights into its SAR. The following sections summarize the impact of structural changes on the affinity and activity of its derivatives.

Indazole Core Modifications

Alterations to the indazole core have a profound impact on receptor binding. A study on chloroindole analogues of the related compound MDMB-CHMICA demonstrated that the position of a chloro-substituent on the indole core significantly influences hCB1 receptor affinity. Chlorination at positions 2, 6, and 7 largely retained binding affinity, while substitution at positions 4 and 5 led to a reduction in affinity compared to the parent compound.[2] This suggests that the electronic and steric properties of substituents on the core structure are critical for optimal receptor interaction.

Tail Group Variations

The "tail" of SCRAAs plays a crucial role in anchoring the ligand within the receptor's binding pocket. While specific SAR studies on the tail of MDMB-CHMINACA derivatives are limited in the provided results, general trends from related compounds indicate that variations in this region can modulate receptor subtype selectivity (CB1 vs. CB2) and overall potency. For instance, replacing a p-fluorobenzyl moiety with a pentyl chain in some indazole-based SCRAAs results in compounds with similar receptor affinity and potency.[3]

Head Group Modifications

The amino acid-derived head group is a key determinant of the high potency observed in many recent SCRAAs. Studies on a variety of synthetic cannabinoids have consistently shown that compounds with a tert-leucine moiety, like MDMB-CHMINACA, are generally more potent than their valine-derived counterparts.[4][5] The ester functionality within this group is also believed to form important polar interactions within the receptor.[3] Hydrolysis of this ester group is a common metabolic pathway, often leading to metabolites with reduced, but still significant, biological activity.[6][7]

Quantitative Data Summary

The following tables summarize the receptor binding affinities (K_i) and functional activities (EC_{50}) of MDMB-CHMINACA and selected derivatives at human CB1 and CB2 receptors. This data provides a quantitative basis for understanding the SAR of this compound class.

Table 1: Human Cannabinoid Receptor Binding Affinities (K_i) of MDMB-CHMINACA and Analogues

Compound	Core Modification	CB1 K_i (nM)	Reference
MDMB-CHMINACA	Indazole	0.0944	[1]
2-CI-MDMB-CHMICA	2-Chloroindole	Low nanomolar range	[2]
4-CI-MDMB-CHMICA	4-Chloroindole	Reduced affinity	[2]
5-CI-MDMB-CHMICA	5-Chloroindole	Reduced affinity	[2]
6-CI-MDMB-CHMICA	6-Chloroindole	Low nanomolar range	[2]
7-CI-MDMB-CHMICA	7-Chloroindole	Low nanomolar range	[2]

Table 2: Human Cannabinoid Receptor Functional Activity (EC₅₀) of MDMB-CHMINACA and Related Compounds

Compound	CB1 EC ₅₀ (nM)	Reference
MDMB-CHMINACA	0.330	[1]
MDMB-4en-PINACA	2.33	[8]
ADB-BINACA	6.36	[8]
4F-MDMB-BINACA	7.39	[8]

Experimental Protocols

The characterization of MDMB-CHMINACA derivatives relies on a suite of analytical and pharmacological assays. Detailed methodologies for key experiments are provided below.

Cannabinoid Receptor Binding Assay (Competitive Radioligand)

This assay determines the affinity of a test compound for the CB1 or CB2 receptor by measuring its ability to displace a known radiolabeled ligand.

Materials:

- HEK-293 cells stably transfected with human CB1 or CB2 receptor cDNA.[9]
- Membrane preparation buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 2.5 mM EGTA, pH 7.4.[10]
- Assay buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 2.5 mM EGTA, 0.5% BSA, pH 7.4.[10]
- Radioligand: [³H]CP-55,940 (a high-affinity cannabinoid agonist).[10]
- Non-labeled competitor: WIN-55,212-2 or CP-55,940.[10]
- Test compounds (MDMB-CHMINACA derivatives).
- 96-well plates, filtration system with glass fiber filters (GF/C), and a scintillation counter.[10]

Procedure:

- Membrane Preparation:
 - Culture and harvest HEK-293 cells expressing the target receptor.
 - Homogenize cells in ice-cold hypotonic buffer (e.g., 5 mM Tris-HCl, 2 mM EDTA, pH 7.4).
[9]
 - Centrifuge the homogenate at high speed (e.g., 40,000 x g) to pellet the cell membranes.
[9]
 - Resuspend the membrane pellet in an appropriate buffer and determine the protein concentration.[9]
- Binding Assay:
 - In a 96-well plate, combine the cell membrane preparation, the radioligand ($[^3\text{H}]\text{CP-55,940}$ at a concentration near its K_d), and varying concentrations of the test compound.[9][10]
 - Include control wells for total binding (radioligand and membranes only) and non-specific binding (radioligand, membranes, and a high concentration of an unlabeled competitor).
[10]
 - Incubate the plate at 30°C for 60-90 minutes.[9]
- Filtration and Quantification:
 - Rapidly filter the contents of each well through a glass fiber filter mat using a cell harvester to separate bound from free radioligand.[10]
 - Wash the filters multiple times with ice-cold assay buffer.[10]
 - Place the filter discs in scintillation vials with scintillation fluid and measure radioactivity using a scintillation counter.[10]
- Data Analysis:

- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding against the logarithm of the test compound concentration.
- Use non-linear regression to determine the IC_{50} value (the concentration of the test compound that inhibits 50% of the specific binding).
- Convert the IC_{50} to the inhibition constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.[\[10\]](#)

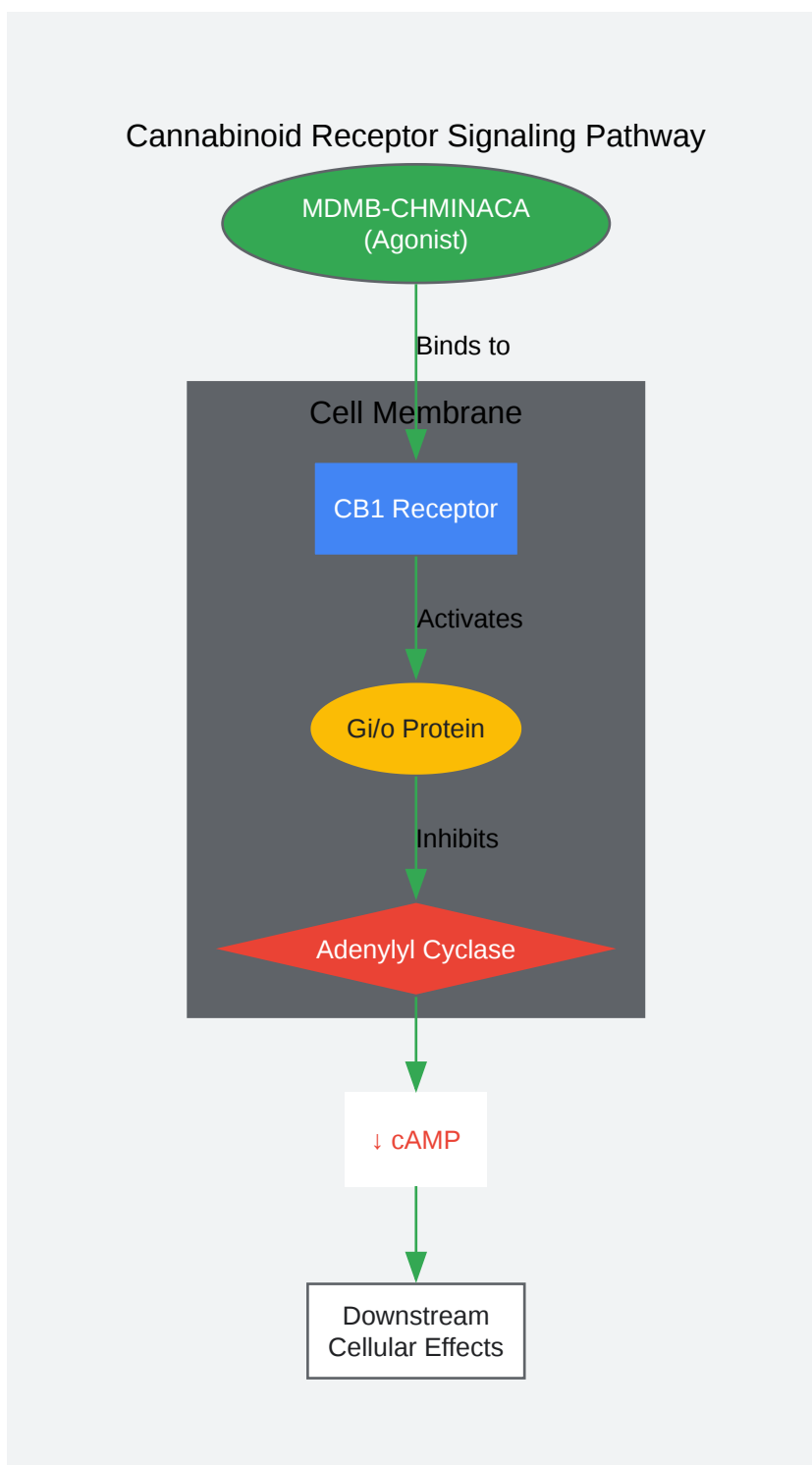
Analytical Characterization

The unambiguous identification of novel MDMB-CHMINACA derivatives requires a combination of analytical techniques.

- Ultra-High-Performance Liquid Chromatography-Mass Spectrometry (UHPLC-MS): Used for the separation and sensitive detection of the parent compound and its metabolites in complex matrices.[\[2\]](#)[\[11\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed structural information, allowing for the definitive identification of the chemical structure, including the position of substituents.[\[2\]](#)
- Infrared (IR) and Ultraviolet-Visible (UV/VIS) Spectroscopy: Offer complementary structural information and can aid in the discrimination of isomers.[\[2\]](#)

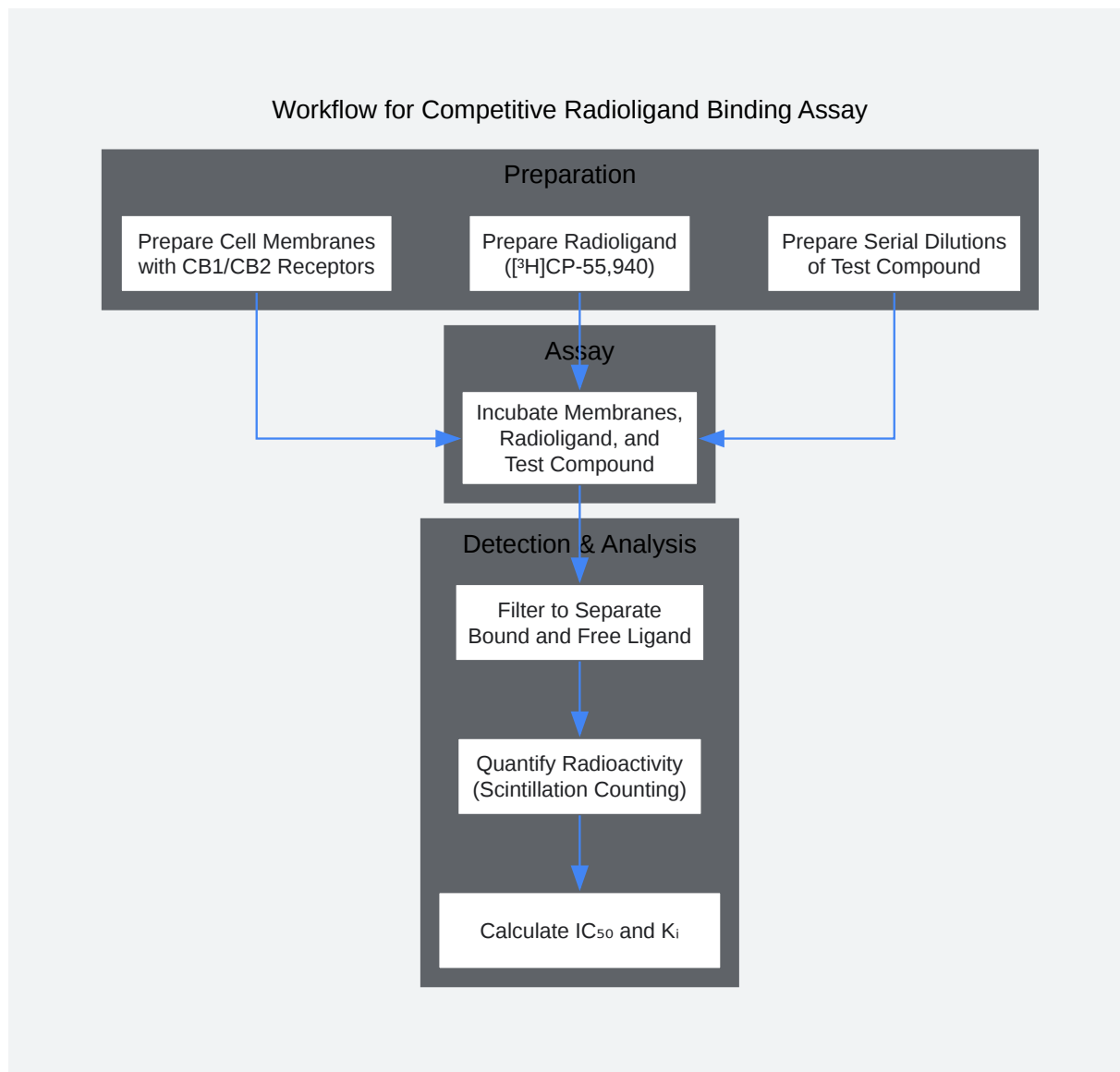
Visualizations

The following diagrams illustrate key concepts related to the pharmacology and analysis of MDMB-CHMINACA derivatives.



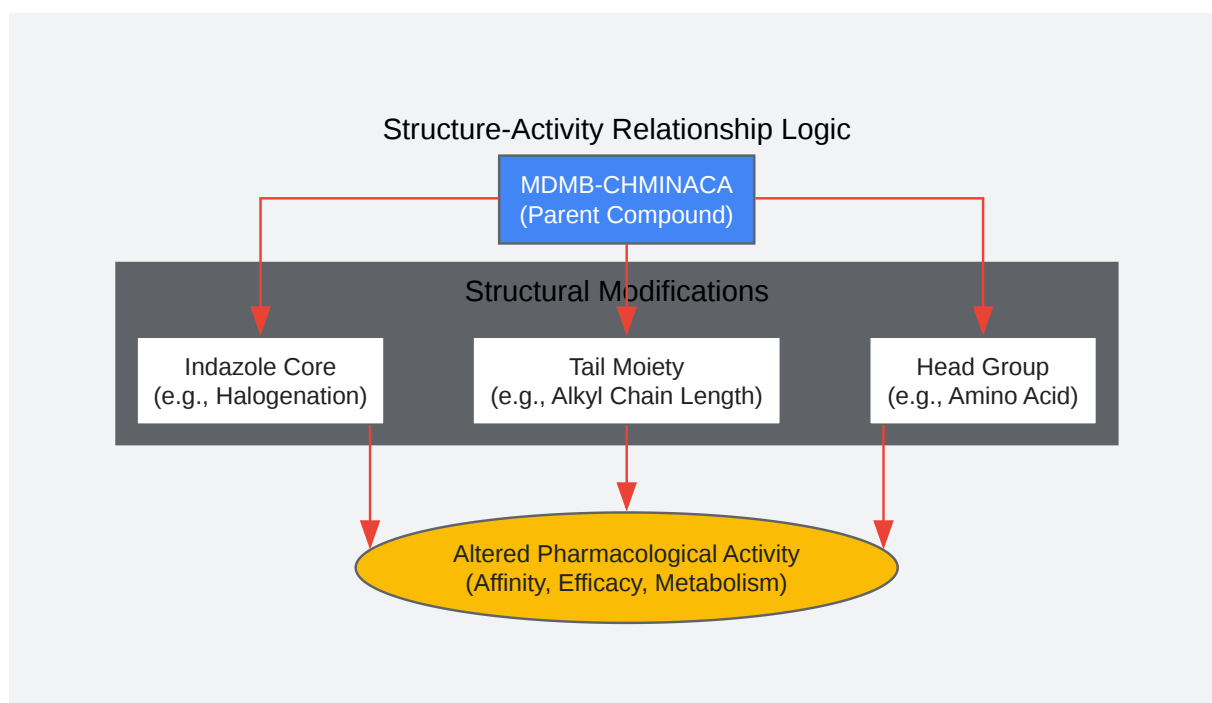
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Caption: Simplified signaling cascade following CB1 receptor activation.



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Caption: Experimental workflow for a competitive radioligand binding assay.



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Caption: Logical flow of SAR analysis for MDMB-CHMINACA derivatives.

Conclusion

The structure-activity relationship of MDMB-CHMINACA and its derivatives is a complex but critical area of study. The high potency of these compounds is derived from a combination of an optimal indazole core, a suitable tail moiety for hydrophobic interactions, and a stereospecific amino acid-derived head group. Modifications to any of these regions can significantly impact the pharmacological profile of the resulting analogues. The data and protocols presented in this guide offer a foundational understanding for researchers in the fields of forensic science, toxicology, and drug development. Continued investigation into the SAR of emerging SCRA is essential for responding to the ever-evolving landscape of new psychoactive substances.

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